

An In-depth Technical Guide to 2-Methoxyethyl Methanesulfonate: Chemical Properties and Structure

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Compound of Interest

Compound Name: 2-Methoxyethyl methanesulfonate

Cat. No.: B041135

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Abstract

2-Methoxyethyl methanesulfonate, a member of the methanesulfonate ester class, is a chemical compound of interest in various scientific disciplines, particularly in the context of organic synthesis and toxicology. Its properties as an alkylating agent make it a subject of study for its potential genotoxicity. This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, reactivity, and biological activity of **2-Methoxyethyl methanesulfonate**, supplemented with detailed experimental protocols and visual diagrams to facilitate understanding and application in a research setting.

Chemical Properties and Structure

2-Methoxyethyl methanesulfonate is a colorless to light yellow, clear liquid.^{[1][2]} Its fundamental chemical and physical properties are summarized in the tables below for easy reference.

Identifiers and Descriptors

Identifier	Value
IUPAC Name	2-methoxyethyl methanesulfonate
Synonyms	Methanesulfonic acid 2-methoxyethyl ester[1][2]
CAS Number	16427-44-4[3]
Molecular Formula	C4H10O4S[3]
SMILES	<chem>COS(=O)(=O)OCCOC</chem>
InChI	InChI=1S/C4H10O4S/c1-7-3-4-8-9(2,5)6/h3-4H2,1-2H3

Physicochemical Properties

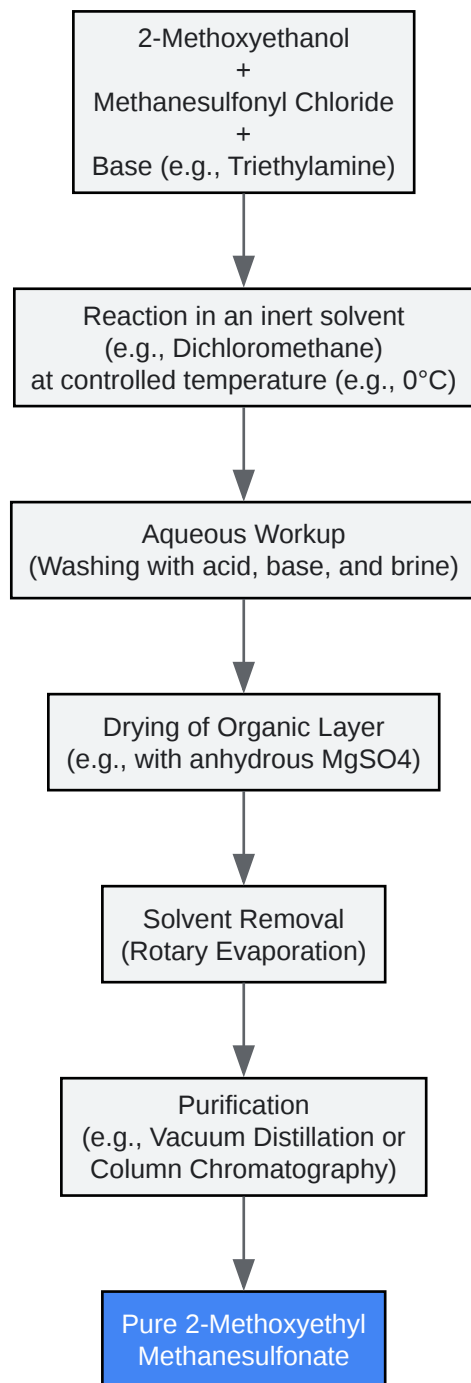
Property	Value	Source
Molecular Weight	154.18 g/mol	[3]
Appearance	Colorless to light yellow to light orange clear liquid	
Boiling Point	126 °C at 12 mmHg	[1][2]
Density	1.25 g/cm ³ (at 20/20 °C)	[1][2]
Refractive Index	1.43	[1][2]
Solubility	Soluble in water and various organic solvents.	[4]

Synthesis and Purification

The synthesis of **2-Methoxyethyl methanesulfonate** typically involves the reaction of 2-methoxyethanol with methanesulfonyl chloride in the presence of a base to neutralize the hydrochloric acid byproduct.

General Synthesis Workflow

General Synthesis Workflow for 2-Methoxyethyl Methanesulfonate

[Click to download full resolution via product page](#)Caption: General workflow for the synthesis of **2-Methoxyethyl methanesulfonate**.

Detailed Experimental Protocol: Synthesis

This protocol is a representative example and may require optimization based on laboratory conditions and desired scale.

- **Reaction Setup:** To a stirred solution of 2-methoxyethanol (1.0 equivalent) in anhydrous dichloromethane (DCM) in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add triethylamine (1.1 equivalents) at 0 °C (ice bath).
- **Addition of Mesyl Chloride:** Slowly add methanesulfonyl chloride (1.05 equivalents) dropwise to the reaction mixture, ensuring the temperature is maintained at 0 °C.
- **Reaction Monitoring:** Stir the reaction mixture at 0 °C for 1-2 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Quenching:** Once the reaction is complete, slowly add cold water to quench the reaction.
- **Workup:** Transfer the mixture to a separatory funnel. Wash the organic layer sequentially with cold 1 M HCl, saturated aqueous NaHCO₃, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate (MgSO₄), filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Purify the crude product by vacuum distillation to obtain pure **2-Methoxyethyl methanesulfonate**.

Reactivity and Stability

Reactivity

2-Methoxyethyl methanesulfonate is an alkylating agent due to the good leaving group nature of the methanesulfonate (mesylate) group. It is incompatible with strong oxidizing agents, strong acids, and strong bases.

Stability and Storage

For optimal stability, **2-Methoxyethyl methanesulfonate** should be stored in a cool, dark, and dry place. It is recommended to store it at temperatures below 15°C. The compound is stable under recommended storage conditions.

Biological Activity and Signaling Pathways

As a methanesulfonate ester, **2-Methoxyethyl methanesulfonate** is considered a potential genotoxic impurity (PGI). Its biological activity is primarily attributed to its ability to act as an alkylating agent, specifically through DNA alkylation.

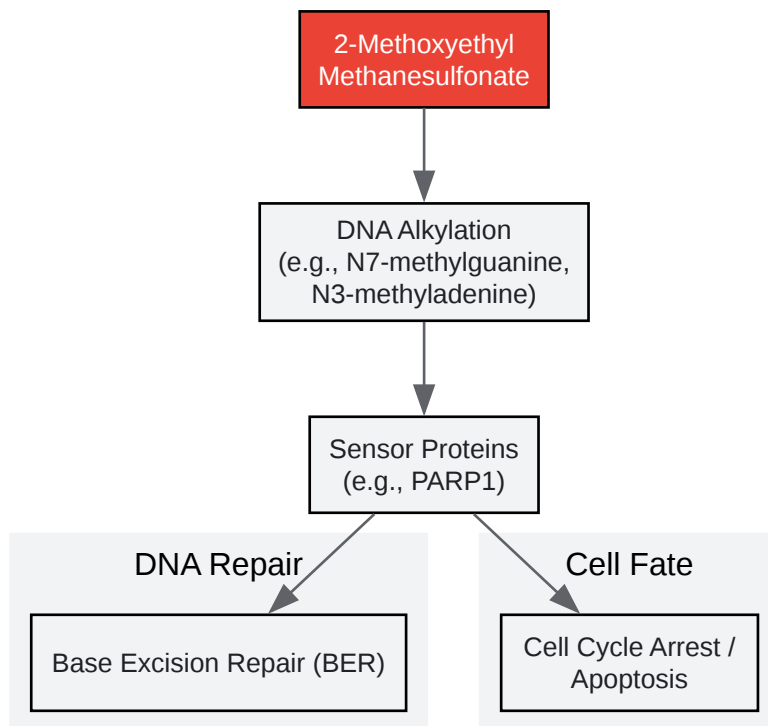
Mechanism of Action: DNA Alkylation

The primary mechanism of genotoxicity for alkyl methanesulfonates is the covalent modification of DNA bases. This can lead to mutations and cell death if not repaired. The methoxyethyl group is transferred to nucleophilic sites on DNA, such as the N7 position of guanine and the N3 position of adenine.^[5]

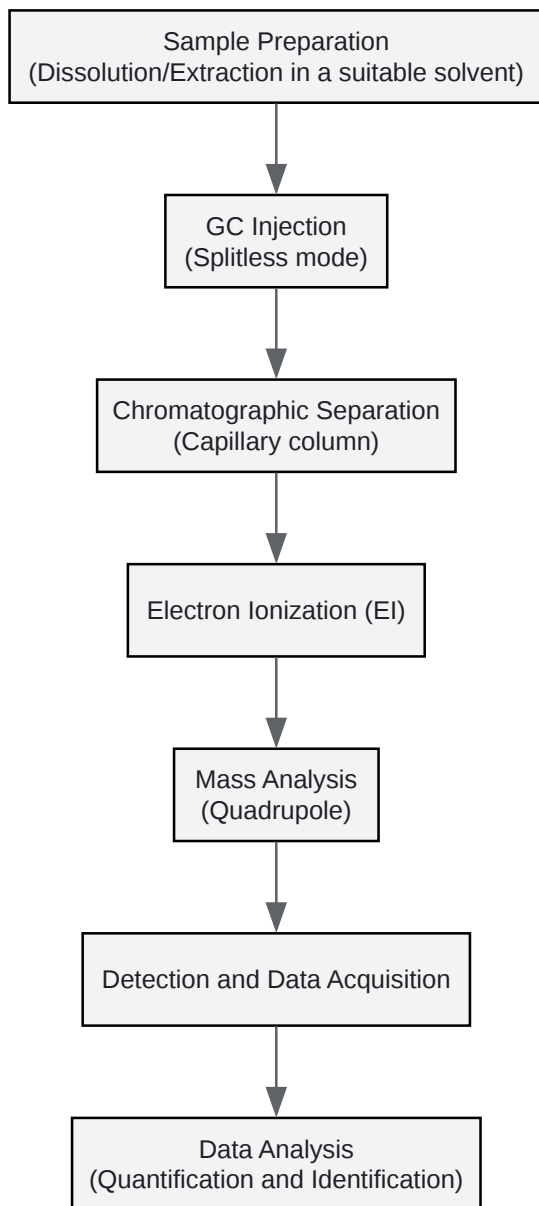
DNA Damage Response Pathway

The alkylation of DNA by agents like **2-Methoxyethyl methanesulfonate** triggers the DNA Damage Response (DDR) pathway. This complex signaling network is responsible for detecting DNA lesions, signaling their presence, and promoting their repair.

Simplified DNA Damage Response to Alkylation



General GC-MS Workflow for 2-Methoxyethyl Methanesulfonate Analysis



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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Methoxyethyl Methanesulfonate: Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041135#2-methoxyethyl-methanesulfonate-chemical-properties-and-structure]

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